

Carbomer 934: An In-Depth Physicochemical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Carbomer 934**

Cat. No.: **B3427536**

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This technical guide provides a comprehensive overview of the core physicochemical properties of **Carbomer 934** for researchers, scientists, and drug development professionals. **Carbomer 934**, a high molecular weight polymer of acrylic acid cross-linked with allyl ethers of sucrose, is a versatile excipient widely utilized in the pharmaceutical and cosmetic industries for its thickening, suspending, and emulsifying properties.^{[1][2]} This document details its key characteristics, provides experimental protocols for its analysis, and includes visualizations to illustrate fundamental mechanisms and workflows.

Core Physicochemical Properties

Carbomer 934 is a synthetic, white, fluffy, and hygroscopic powder.^{[2][3]} It is an acidic polymer with a pKa of approximately 6.0 ± 0.5 .^[4] While it does not dissolve in water in the traditional sense, it swells significantly in water and other polar solvents to form a viscous gel or dispersion upon neutralization.^[2] This swelling is a result of its three-dimensionally cross-linked microgel structure.^[2]

Quantitative Data Summary

The following tables summarize the key quantitative physicochemical properties of **Carbomer 934**, compiled from various technical sources.

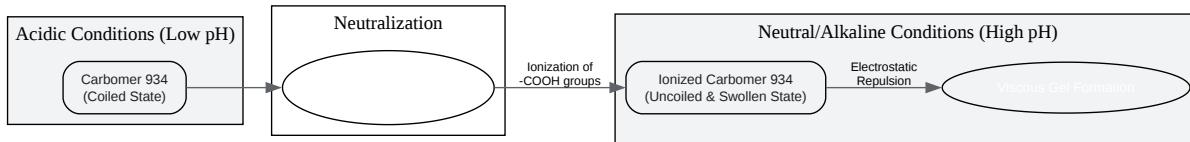
General Properties	Value	References
Appearance	White, fluffy powder	[5]
Molecular Formula	(C ₃ H ₄ O ₂) _n	[5]
Molecular Weight	Variable, high molecular weight polymer (approx. 3,000,000)	[1][6]
pKa	6.0 ± 0.5	[4]
Density	1.2 g/mL at 25 °C	[7]
pH of 0.5% aqueous dispersion	2.7 - 3.5	[4]
Moisture Content	≤ 2.0%	[4]

Quality Control Specifications	Value	References
Carboxylic Acid (-COOH) Content	56.0% - 68.0% (on dried basis)	[1][2][8]
Viscosity (0.5% neutralized aqueous dispersion)	30,500 - 39,400 mPa·s	[1][6][8]
Primary Particle Size	~0.2 μm in diameter	[2]
Flocculated Powder Particle Size	2-7 μm in diameter	[2]

Mechanism of Action: pH-Dependent Thickening

The primary functional characteristic of **Carbomer 934** is its ability to thicken solutions in a pH-dependent manner. In an acidic aqueous dispersion, the polymer chains remain in a coiled conformation. Upon neutralization with a suitable base (e.g., sodium hydroxide, triethanolamine), the carboxylic acid groups ionize, leading to electrostatic repulsion between the now negatively charged carboxylate groups. This repulsion causes the polymer chains to

uncoil and expand, resulting in a significant increase in the viscosity of the medium and the formation of a gel.



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pH-Dependent Thickening Mechanism of **Carbomer 934**.

Experimental Protocols

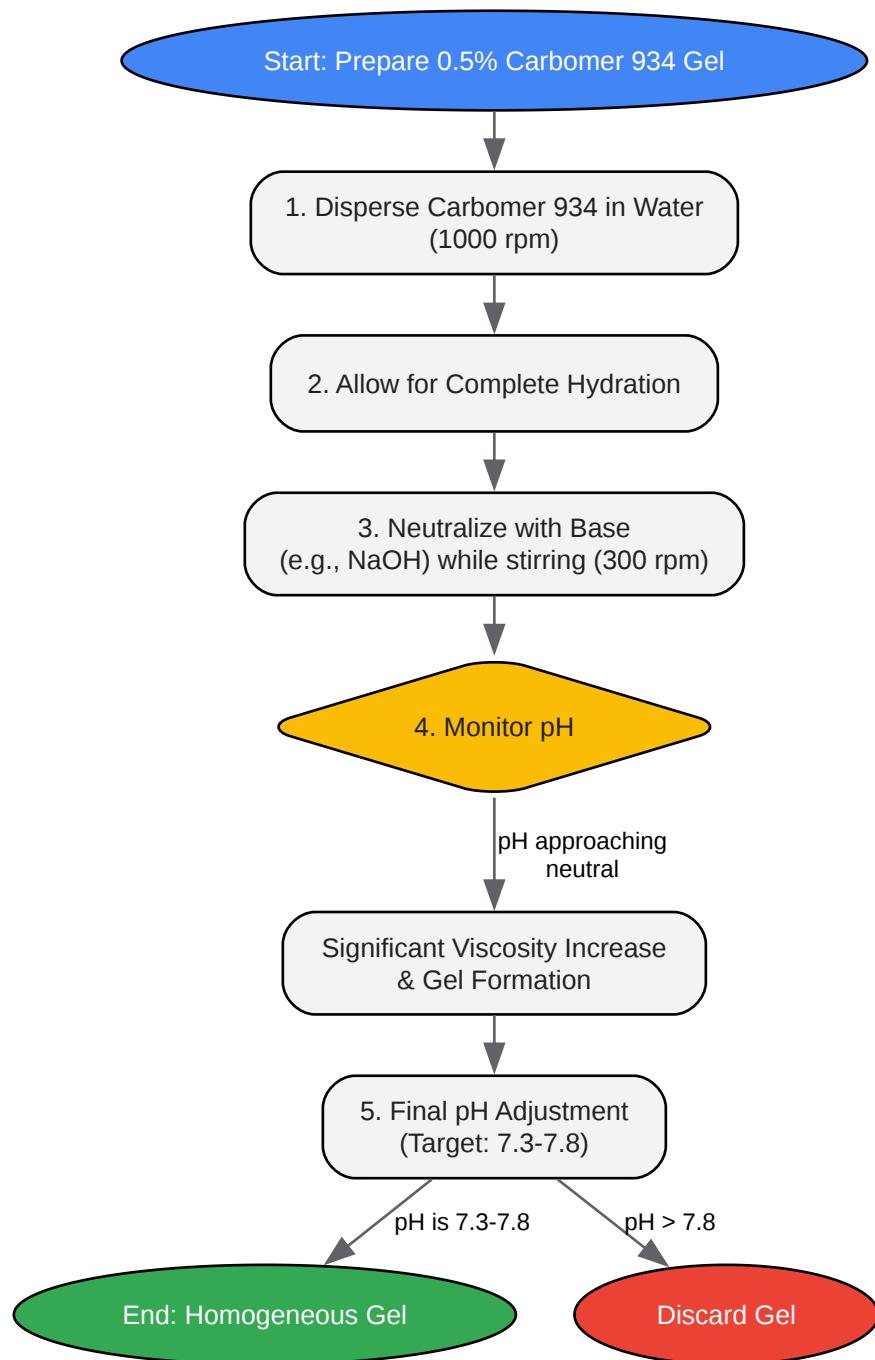
Detailed methodologies for the characterization of **Carbomer 934** are crucial for reproducible research and quality control.

Preparation of a Neutralized Carbomer 934 Gel (0.5% w/v)

This protocol outlines the standard procedure for preparing a neutralized aqueous gel of **Carbomer 934**.

- Dispersion: Slowly and carefully sprinkle 2.5 g of **Carbomer 934** powder into a vortex of 500 mL of purified water in a 1000 mL beaker, stirring continuously at approximately 1000 ± 10 rpm. The stirrer shaft should be positioned at a 60° angle to one side of the beaker with the propeller near the bottom to ensure efficient dispersion and minimize clumping.[9]
- Hydration: Continue stirring until the polymer is fully dispersed and allow the solution to stand to ensure complete hydration of the polymer particles.
- Neutralization: While stirring at 300 ± 25 rpm, slowly add a neutralizing agent, such as a sodium hydroxide solution (e.g., 18% w/v) or triethanolamine, dropwise.[10]

- **Gel Formation:** Monitor the pH of the dispersion. As the pH approaches the range of 7.3-7.8, a significant increase in viscosity will occur, and a clear gel will form.[11]
- **Final pH Adjustment:** Carefully adjust the pH to the desired level. If the pH exceeds 7.8, the gel should be discarded.[9]

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Experimental Workflow for **Carbomer 934** Gel Preparation.

Viscosity Measurement

The viscosity of a neutralized **Carbomer 934** dispersion is a critical quality parameter.

- Sample Preparation: Prepare a 0.5% neutralized **Carbomer 934** gel as described above.
- Equilibration: Place the beaker containing the neutralized gel in a 25 ± 0.1 °C water bath for 1 hour.[11]
- Instrumentation: Use a rotational viscometer (e.g., Brookfield type) equipped with a suitable spindle. For high-viscosity gels, a T-bar spindle may be appropriate.
- Measurement: Immerse the spindle into the center of the gel to the specified depth.
- Data Acquisition: Operate the viscometer at a specified rotational speed (e.g., 20 rpm) and allow the reading to stabilize before recording the viscosity in millipascal-seconds (mPa·s).[5]

Carboxylic Acid Content Assay

The percentage of carboxylic acid groups is determined by titration.

- Sample Preparation: Accurately weigh a sample of **Carbomer 934** that has been previously dried in a vacuum at 80 °C for 1 hour.[1]
- Dispersion: Disperse the dried sample in purified water.
- Titration: Titrate the dispersion with a standardized solution of sodium hydroxide (e.g., 0.1 N).
- Endpoint Determination: Determine the endpoint of the titration potentiometrically.[1]
- Calculation: Calculate the percentage of carboxylic acid groups based on the volume of sodium hydroxide solution consumed.

Particle Size Analysis

The particle size of **Carbomer 934** can be determined in its dry powder form or as a dispersion.

- Sieve Analysis (for flocculated powder): A known weight of the powder is passed through a series of sieves with decreasing mesh size using a mechanical shaker. The weight of the powder retained on each sieve is measured to determine the particle size distribution.
- Dynamic Light Scattering (DLS) (for primary particles in dispersion): A dilute aqueous dispersion of **Carbomer 934** is prepared. DLS measures the fluctuations in scattered light intensity due to the Brownian motion of the particles to determine their hydrodynamic radius. [\[12\]](#)

Swelling Index Determination

The swelling index quantifies the increase in volume of **Carbomer 934** upon hydration.

- Initial Volume/Weight: A known mass of **Carbomer 934** powder is placed in a graduated cylinder, and its initial volume is recorded.
- Hydration: A suitable solvent (e.g., purified water) is added, and the powder is allowed to swell until equilibrium is reached.
- Final Volume/Weight: The final volume of the swollen gel is recorded. Alternatively, for gravimetric analysis, the swollen gel is separated from excess solvent and weighed.[\[9\]](#)
- Calculation: The swelling index is calculated as the ratio of the increase in volume or weight to the initial volume or weight.[\[9\]](#)

Quality Control Workflow

A typical quality control workflow for **Carbomer 934** raw material involves a series of tests to ensure it meets pharmacopeial standards.



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Quality Control Workflow for **Carbomer 934**.

Safety and Handling

Carbomer 934 is considered to have a low potential for skin irritation and sensitization.[\[13\]](#)[\[14\]](#) Acute oral toxicity studies in animals have shown low toxicity when ingested.[\[13\]](#) However, as

with any fine powder, inhalation of dust should be avoided, and appropriate personal protective equipment should be worn during handling.[15] **Carbomer 934** is a stable material but is hygroscopic and should be stored in tight containers.[3] Exposure to excessive temperatures can lead to discoloration and reduced stability.[3] Aqueous dispersions are susceptible to microbial growth and may require the addition of a preservative.[3]

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- To cite this document: BenchChem. [Carbomer 934: An In-Depth Physicochemical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3427536#carbomer-934-physicochemical-properties-for-researchers>

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